

An In-depth Technical Guide to Amsonic Acid: MSDS and Safe Handling

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Compound of Interest

Compound Name: Amsonic acid

Cat. No.: B7796678

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This guide provides a comprehensive overview of **Amsonic acid** (CAS No. 81-11-8), also known as 4,4'-Diamino-2,2'-stilbenedisulfonic acid, intended for researchers, scientists, and professionals in drug development.^{[1][2]} It covers the substance's material safety data, safe handling protocols, and emergency procedures, with a focus on quantitative data and clear, actionable guidance.

Chemical and Physical Properties

Amsonic acid is an odorless, yellowish microscopic needle-like or cream-colored powder.^[1] It is very soluble in water.^[1] This compound is primarily used in the synthesis of dyes and optical brighteners.^[3]

Table 1: Physical and Chemical Properties of **Amsonic Acid**

Property	Value	Source
Chemical Formula	C14H14N2O6S2	[1][3]
Molecular Weight	370.41 g/mol	[1]
Appearance	Odorless yellowish microscopic needles or cream- colored powder	[1]
Melting Point	> 300 °C / 572 °F	[4]
Solubility in Water	Very soluble	[1]
log Pow (Partition Coefficient)	-2.298 (25 °C)	

Hazard Identification and Toxicity

Amsonic acid is classified as a hazardous substance. It can cause skin and eye irritation, and may cause respiratory irritation.[4] It is harmful if swallowed, in contact with skin, or inhaled.[5]

Table 2: Toxicological Data for **Amsonic Acid**

Test	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference
LD50	Oral	Guinea pig	47 gm/kg	Liver and kidney function tests impaired	[6]
TDLo	Intraperitoneal	Rat	300 mg/kg	Maternal reproductive effects	[6]

Health Effects:

- Inhalation: Causes chemical burns to the respiratory tract and may cause respiratory irritation.[1][4] Inhaling the dust can lead to systemic effects, and aspiration may cause pulmonary edema.[1]

- Skin Contact: Causes skin burns and irritation.[1][4] In milder cases, it may result in a skin rash, and the skin may become cold and clammy.[1]
- Eye Contact: Causes serious eye burns and irritation, potentially leading to chemical conjunctivitis and corneal damage.[1][4]
- Ingestion: May cause severe and permanent damage to the digestive tract, including gastrointestinal tract burns and potential perforation.[1]

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize the risks associated with **Amsonic acid**.

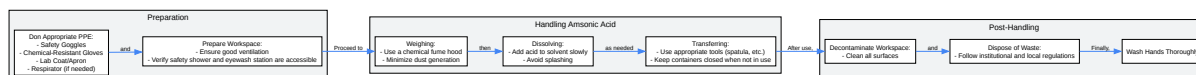
Handling:

- Work in a well-ventilated area.[1] Use a local exhaust system if dust or aerosols are generated.[7]
- Minimize dust generation and accumulation.[1]
- Avoid contact with skin, eyes, and clothing.[1] Do not breathe dust, vapor, mist, or gas.[1]
- Wash hands and face thoroughly after handling.[7]
- Remove and wash contaminated clothing before reuse.[1] Discard contaminated shoes.[1]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1]
- Keep away from incompatible substances, such as oxidizing agents.[1][7]
- Store away from heat, sparks, and flame.[8]

Experimental Workflow for Safe Handling:



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*Safe Handling Workflow for **Amsonic Acid**.*

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Amsonic acid** to prevent exposure.

Table 3: Recommended Personal Protective Equipment

Body Part	Protection	Standard/Specification
Eyes/Face	Chemical safety goggles or a face shield	OSHA 29 CFR 1910.133 or European Standard EN166
Skin	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing	[1][4][7]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	Required when workplace conditions warrant its use (e.g., dust generation)

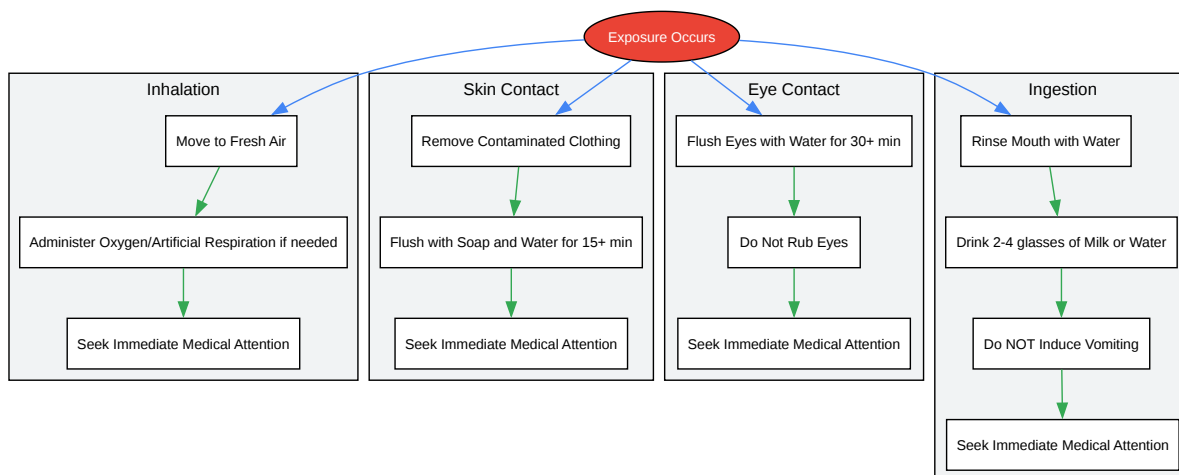
Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **Amsonic acid**.

First Aid Measures:

- Inhalation: Remove the individual from exposure to fresh air immediately.[1] If not breathing, give artificial respiration.[1] If breathing is difficult, provide oxygen.[1] Seek immediate medical attention.[1]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1] Get medical aid immediately.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 30 minutes.[1] Do not allow the victim to rub or close their eyes.[1] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[1] Never give anything by mouth to an unconscious person.[1] Get medical aid immediately.[1]

Emergency Response Workflow for Personal Exposure:



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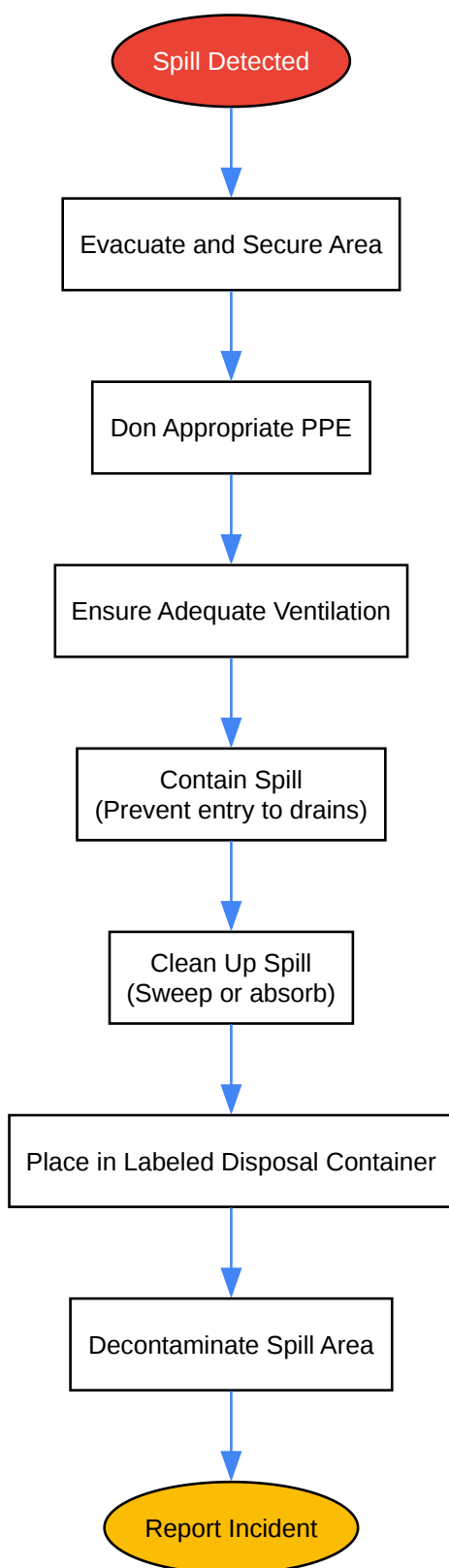
*First Aid Procedures for **Amsonic Acid** Exposure.*

Accidental Release Measures:

In case of a spill, the following steps should be taken:

- Evacuate and Secure: Keep unnecessary personnel away and control entry to the spill area.
[7][9]
- Ventilate: Ensure adequate ventilation in the area of the spill.[1]
- Contain: Prevent the spill from entering drains or waterways.[7]
- Clean-up:
 - Wear appropriate PPE.[7]
 - For small spills, vacuum or sweep up the material and place it into a suitable, labeled disposal container.[1] Avoid generating dusty conditions.[1]
 - For large spills, dike the material and absorb it with an inert material such as dry sand or earth.[9]
- Decontaminate: Clean the spill area thoroughly.

Emergency Response Workflow for Spills:



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Amsonic Acid Spill Response Workflow.

Stability and Reactivity

- Chemical Stability: **Amsonic acid** is stable under normal temperatures and pressures.[1]
- Incompatible Materials: It is incompatible with strong oxidizing agents.[1]
- Hazardous Decomposition Products: Upon combustion or thermal decomposition, it may produce nitrogen oxides, carbon monoxide, carbon dioxide, oxides of sulfur, and other irritating and toxic fumes and gases.[1]

Disposal Considerations

Disposal of **Amsonic acid** and its containers must be conducted by qualified personnel in accordance with all applicable federal, state, and local regulations.[7] The product should not be allowed to enter the environment, drains, or waterways.[7] Empty containers should be disposed of as unused product and not be reused.[7]

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